

Technical Support Center: N-butyl-N-(4-hydroxybutyl)nitrosamine (BBN)

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Compound of Interest

Compound Name: *N-butyl-N-(4-hydroxybutyl)nitrosamine*

Cat. No.: *B1215313*

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **N-butyl-N-(4-hydroxybutyl)nitrosamine (BBN)**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-butyl-N-(4-hydroxybutyl)nitrosamine (BBN)**?

A1: **N-butyl-N-(4-hydroxybutyl)nitrosamine (BBN)** is classified as a carcinogen and is harmful if swallowed.^{[1][2]} It is used in animal models to induce urinary bladder cancer.^{[3][4]} Routes of exposure include inhalation and ingestion. Pregnant or breastfeeding women should not work with BBN.

Q2: What immediate actions should be taken in case of accidental exposure to BBN?

A2:

- Eye Contact: Immediately flush eyes with large amounts of water, separating the eyelids with fingers to ensure thorough rinsing. Seek prompt medical attention.^{[2][5]}
- Skin Contact: Rinse the affected skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.^{[2][5]}

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[2][5]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance.[2][5]

Q3: What are the proper storage conditions for BBN?

A3: BBN should be stored in a refrigerator at 2-8°C.[3][4] Stock solutions can be stored at -20°C for one month or -80°C for up to six months.[6] It should be stored locked up and away from incompatible materials such as oxidizing agents and acids.[1]

Q4: Can BBN decompose? What are the hazardous decomposition products?

A4: Yes, BBN may decompose explosively under heat, shock, or friction. Hazardous decomposition products formed during combustion include carbon dioxide, carbon monoxide, and nitrogen oxides (NO_x).

Troubleshooting Guides

Issue: I need to prepare a solution of BBN. What precautions should I take?

Solution: The preparation of BBN, including reconstitution, weighing, and diluting, should be performed in a certified fume hood or a Class II Type B (preferably) or Type A2 biological safety cabinet (BSC). Work should be conducted over absorbent pads to contain any potential spills. Use Luer-lock syringes and other safety-engineered sharps. Always wear the appropriate Personal Protective Equipment (PPE) as detailed in the experimental protocols below.

Issue: I have spilled a small amount of liquid BBN inside a fume hood.

Solution: For minor liquid spills within a containment area like a fume hood, personnel wearing a gown, goggles, and two pairs of nitrile gloves should use absorbent pads to wipe up the liquid. The spill area should then be thoroughly cleaned with a detergent solution, followed by clean water. Place all contaminated materials (absorbent pads, gloves, etc.) into a plastic bag and then into a designated chemical waste container.

Issue: A major spill of BBN has occurred outside of a fume hood.

Solution: In the event of a major liquid or powder spill outside of a fume hood or other approved containment, all personnel should evacuate the laboratory immediately. Restrict access to the area for at least 30 minutes. Only properly protected and trained personnel should clean the spill. This requires wearing a gown, goggles, two pairs of nitrile gloves, and a respirator. Contain or absorb the spill with vermiculite. Collect the waste into a plastic bag and place it in the chemical waste container. The spill area must then be thoroughly decontaminated with a detergent solution followed by water, preventing runoff into drains.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H18N2O2	
Molecular Weight	174.24 g/mol	[3]
Physical State	Liquid	
Appearance	Dark red liquid	[7]
Acute Toxicity (Oral, Rat LD50)	1800 mg/kg	
Storage Temperature	2-8°C	[3][4]
Flash Point	147 °C (296.6 °F)	[3]
Water Solubility	10 to 50 mg/mL at 64°F	

Experimental Protocols

Protocol 1: Personal Protective Equipment (PPE) for Handling BBN

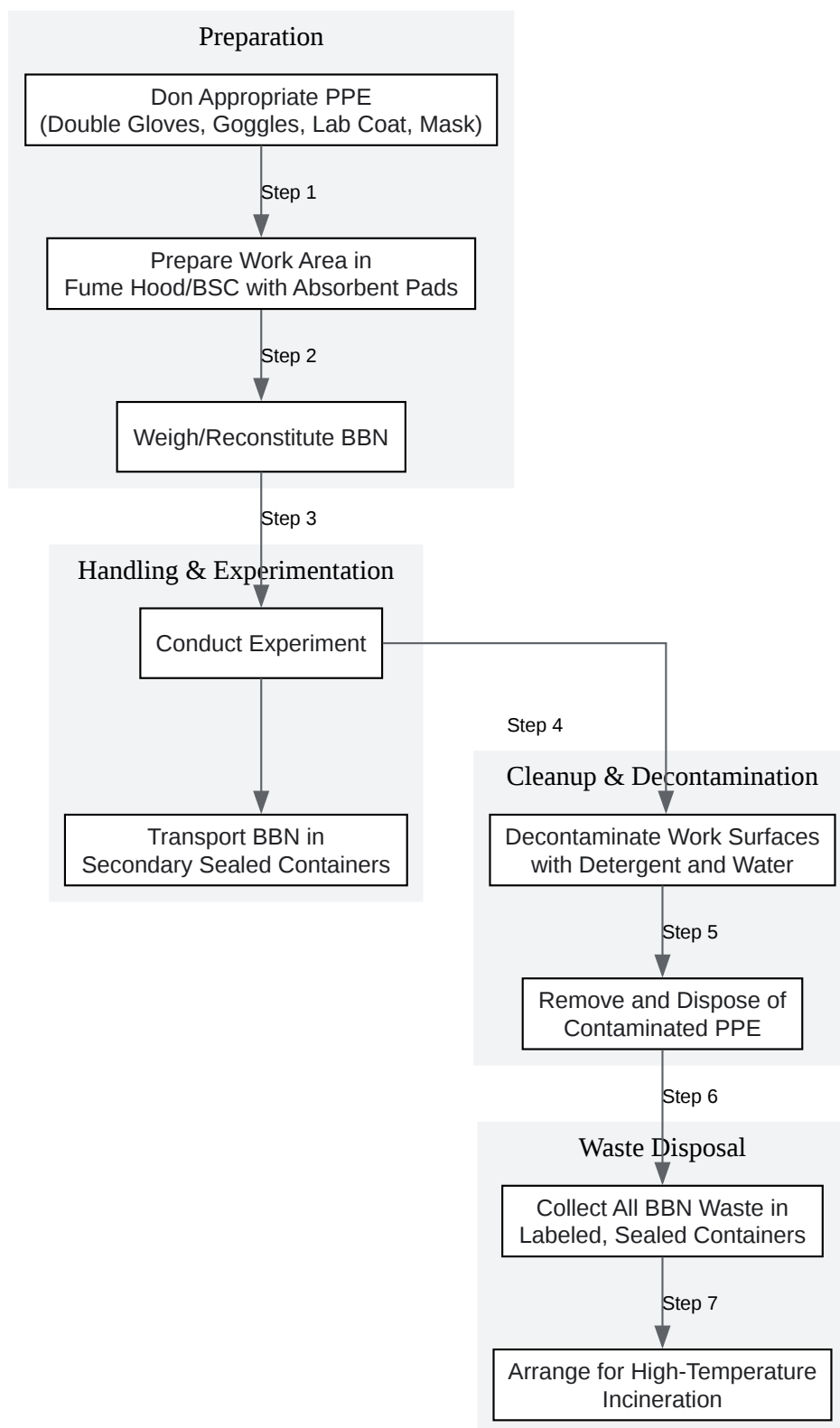
- **Gloves:** Wear double nitrile gloves or other compatible chemical-resistant gloves.
- **Eye Protection:** Chemical safety goggles are mandatory.
- **Lab Coat:** A lab coat must be worn. Consider sleeve covers for additional protection of the lower arms.

- **Respiratory Protection:** A mask (e.g., 3M8835) is required. A respirator is recommended for individuals who are immunocompromised or pregnant, and for all personnel if work is conducted outside a ventilated cabinet.
- **Skin Integrity:** Personnel should not work with BBN if their skin is cut or scratched.

Protocol 2: Disposal of BBN Waste

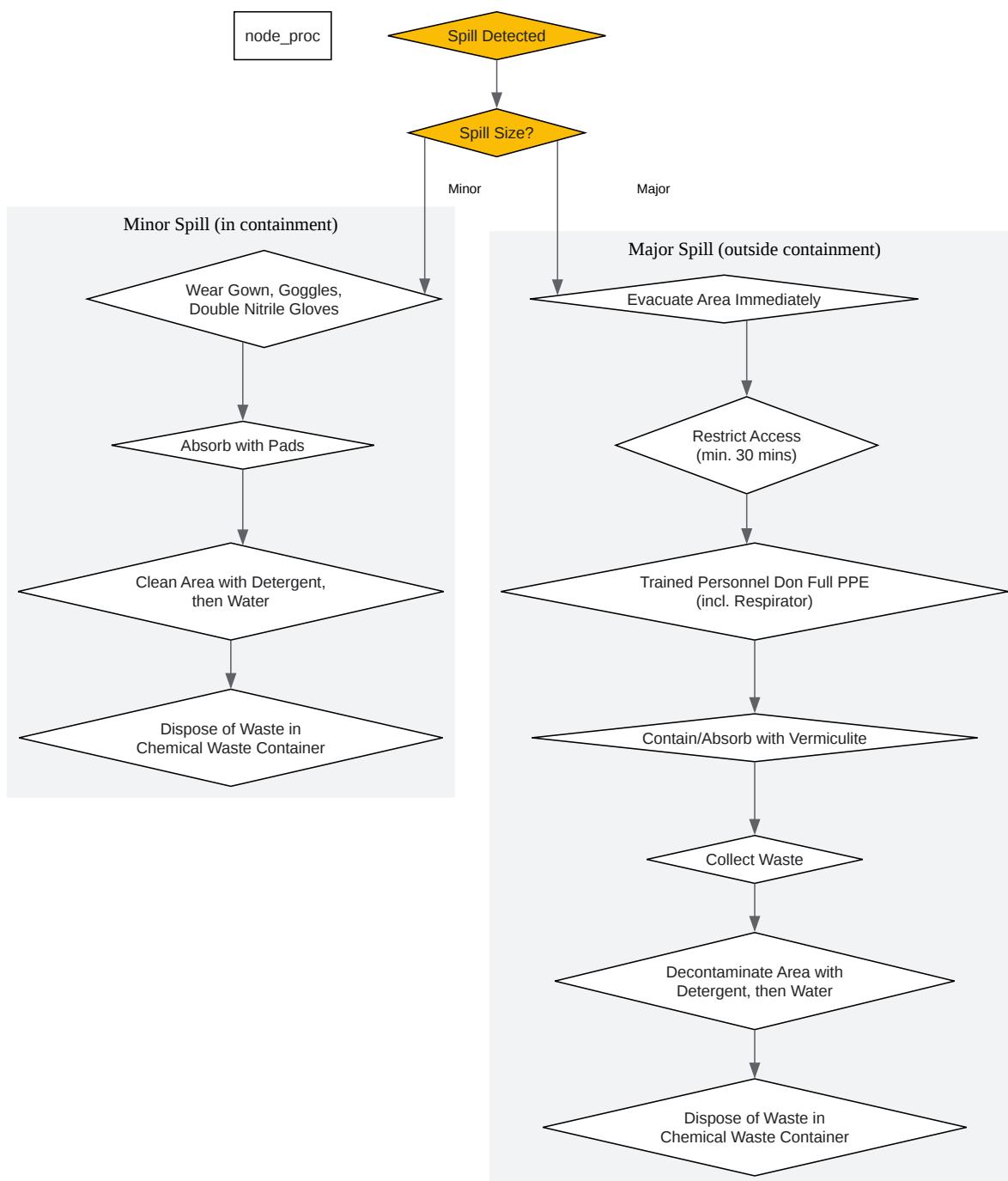
- **Regulatory Compliance:** All disposal procedures must adhere to local, regional, and national regulations.^{[1][2]}
- **Waste Collection:** Collect all BBN waste, including contaminated consumables and animal bedding, in clearly labeled, sealed plastic bags. These bags should then be placed into a designated chemical waste container.
- **Incineration:** A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system. This should be done in small quantities to avoid the risk of explosion.
- **Animal Carcasses:** Dead animals exposed to BBN must be placed in primary plastic bags, which are then placed in biosafety bags for infectious waste incineration.

Visual Guides



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Caption: Workflow for the safe handling and disposal of BBN.



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